

# Personal protective equipment for handling Ethyl benzoate

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Compound of Interest		
Compound Name:	Ethyl benzoate	
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# Essential Safety and Handling Guide for Ethyl Benzoate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Ethyl benzoate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe laboratory practices and mitigate risks associated with the use of this chemical.

#### **Physical and Toxicological Data**

For quick reference, the key quantitative data for **Ethyl benzoate** are summarized below.



Property	Value	Citations
Chemical Formula	C9H10O2	[1][2]
Molecular Weight	150.17 g/mol	[1]
Appearance	Light yellow liquid	[3]
Odor	Characteristic	[3]
Boiling Point	212-213°C (414-415.4°F)	[4][5]
Melting Point	-34°C (-29.2°F)	[5]
Flash Point	88°C (190.4°F) - Closed Cup	[4]
Auto-ignition Temp.	490°C (914°F)	[4]
Specific Gravity	1.045 - 1.048 g/cm <sup>3</sup>	[4][5]
Vapor Density	5.17 (Air = 1)	[4]
Solubility	Soluble in methanol and diethyl ether. Low water solubility.	[3][4]
Acute Oral Toxicity (LD50)	2100 mg/kg (Rat)	[1][4]

## **Operational Plan: Standard Handling Protocol**

Safe handling of **Ethyl benzoate** requires adherence to a strict protocol, from preparation to post-procedure cleanup.

#### **Pre-Handling Preparations**

- Engineering Controls: Ensure work is conducted in a well-ventilated area.[6] A local exhaust ventilation system or a chemical fume hood should be used to keep airborne concentrations of vapors below threshold limits.[4]
- Safety Equipment Check: Verify that an eyewash station and a safety shower are in close proximity to the workstation.[4] Ensure a fire extinguisher suitable for combustible liquids (e.g., dry chemical, CO<sub>2</sub>, or alcohol-resistant foam) is accessible.[1][2]



Review Safety Data Sheet (SDS): Always review the latest SDS for Ethyl benzoate before
use to be familiar with all potential hazards.

## **Personal Protective Equipment (PPE)**

The following PPE must be worn at all times when handling **Ethyl benzoate**:

PPE Category	Specification	Citations
Eye/Face Protection	Chemical safety goggles or safety glasses with side- shields compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are required to protect against splashes.	[2][7][8]
Skin Protection	Gloves: Impermeable, chemical-resistant gloves (e.g., vinyl disposable for up to 8 hours) should be worn.[2][7] Always inspect gloves before use and use proper removal techniques to avoid skin contact.[2] Clothing: A lab coat or impervious clothing is mandatory to prevent skin exposure.[2][8]	[2][7][8]
Respiratory Protection	Generally not required in a well-ventilated area.[1] However, if ventilation is insufficient or for nuisance exposures, use a NIOSH-approved respirator with organic vapor (OV) cartridges or a type ABEK (EU EN 14387) respirator.[1][2]	[1][2]



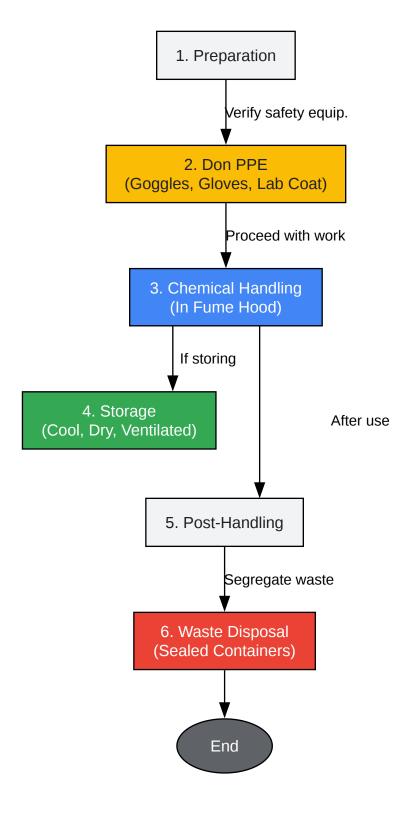
#### **Handling and Usage**

- Avoid contact with skin, eyes, and clothing.[9]
- Do not inhale vapors, mist, or gas.[1][7]
- Keep the container tightly closed when not in use.[1][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][10]
- Ground all equipment containing the material to prevent static discharge.[4]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][11]

#### **Storage**

- Store in a cool, dry, and well-ventilated place.[2][4]
- Keep containers tightly sealed and upright to prevent leakage.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, and oxidizing inorganic acids.[7]
- Flammable materials should be stored in a dedicated safety storage cabinet or room.[4]





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Caption: Standard operating workflow for handling **Ethyl benzoate**.

## **Emergency and Disposal Plans**

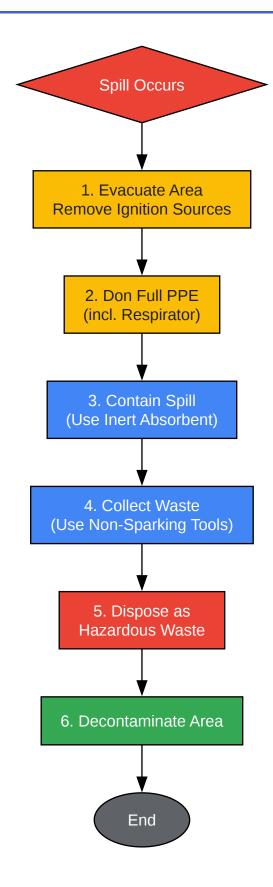


#### **Accidental Release Measures (Spill Plan)**

In the event of a spill, follow these steps immediately:

- Evacuate & Isolate: Clear the area of all personnel.[6] Remove all sources of ignition.[10]
- Ventilate: Ensure the area is well-ventilated.
- Wear PPE: Don appropriate personal protective equipment, including respiratory protection, before addressing the spill.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2] Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[10][12] Do not let the product enter drains or waterways.[1][10]
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, sealed, and labeled container for disposal.[10]
- Decontaminate: Wash the spill area thoroughly.





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Caption: Emergency response workflow for an Ethyl benzoate spill.



#### **First Aid Measures**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Seek medical attention.[6]
- Skin Contact: Remove all contaminated clothing immediately.[10] Wash the affected area with soap and plenty of water.[1][2] Seek medical attention if irritation occurs or persists.[6]
   [10]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][10]
- Ingestion: Do NOT induce vomiting.[6][7] Rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Seek immediate medical attention.[6]

#### **Disposal Plan**

**Ethyl benzoate** and any contaminated materials must be treated as hazardous waste.

- Waste Collection: Collect surplus and non-recyclable solutions in sealed, labeled containers.
   [2][12]
- Disposal: Disposal must be handled by a licensed professional waste disposal company.[9]
   Adhere to all local, regional, and national environmental regulations.[3][9]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with official regulations.[2]

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